

The Environmental Profile of 1,2,3,4-Butanetetracarboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: 1,2,3,4-Butanetetracarboxylic acid

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

1,2,3,4-Butanetetracarboxylic acid (BTCA), a versatile polycarboxylic acid, has gained significant attention as an environmentally friendly alternative to formaldehyde-based crosslinking agents, particularly in the textile industry for creating durable press finishes on cotton fabrics.[1][2][3] Its application extends to the synthesis of polymers and resins, where it enhances thermal stability and mechanical properties.[4] This technical guide provides a comprehensive overview of the available data on the environmental impact of BTCA, focusing on its toxicological profile, environmental fate, and the methodologies used for its assessment. While BTCA is championed for its role in replacing more hazardous chemicals, this guide also highlights the significant gaps in publicly available quantitative ecotoxicity and biodegradability data.

Toxicological Profile

The primary toxicological data available for **1,2,3,4-Butanetetracarboxylic acid** pertains to acute mammalian toxicity. It is classified as harmful if swallowed and is a severe eye irritant.[4] [5][6]

Table 1: Acute Mammalian Toxicity of 1,2,3,4-Butanetetracarboxylic Acid



Species	Exposure Route	Endpoint	Value	Reference(s)
Rat	Oral	LD50	1720 mg/kg	[1][5]
Rabbit	Dermal	LD50	> 8.00 g/kg	[1]

LD50: Lethal Dose, 50%. The dose of a substance that is lethal to 50% of the test population.

The National Toxicology Program (NTP) noted a lack of data concerning chronic toxicity, carcinogenicity, and genetic toxicology for BTCA.[1]

Environmental Fate and Ecotoxicity

Comprehensive, quantitative data on the ecotoxicity and biodegradability of **1,2,3,4- Butanetetracarboxylic acid** is not readily available in the public domain. However, qualitative assessments from safety data sheets and regulatory risk assessments of polymers containing BTCA provide some insights into its expected environmental behavior.

Environmental Fate

Based on its physical and chemical properties, BTCA is expected to exhibit the following environmental fate characteristics:

- Persistence: BTCA is not expected to be persistent in the environment. Safety data sheets suggest that persistence is unlikely based on available information.[7] One source indicates low persistence in water and soil.[5]
- Bioaccumulation: Due to its high water solubility, the potential for bioaccumulation is considered low.[5]
- Mobility: With its high water solubility, BTCA is likely to be mobile in soil and may spread in water systems.[7]

Ecotoxicity

Specific ecotoxicity values (such as LC50 for fish, EC50 for daphnia, and EC50 for algae) for **1,2,3,4-Butanetetracarboxylic acid** are not found in the reviewed literature. A risk assessment



conducted by the Canadian government on a polymer containing BTCA concluded that the polymer is not anticipated to enter the environment in a quantity or concentration that would have a harmful effect on the environment.[8] However, this assessment does not provide specific toxicity data for the BTCA monomer itself.

Data Gaps and Future Research

The absence of robust, quantitative data on the aquatic toxicity and biodegradability of BTCA represents a significant knowledge gap. To conduct a thorough environmental risk assessment, further studies following standardized OECD guidelines are necessary. In the absence of experimental data, Quantitative Structure-Activity Relationship (QSAR) modeling could be employed to predict the potential ecotoxicological effects of BTCA.

Experimental Protocols

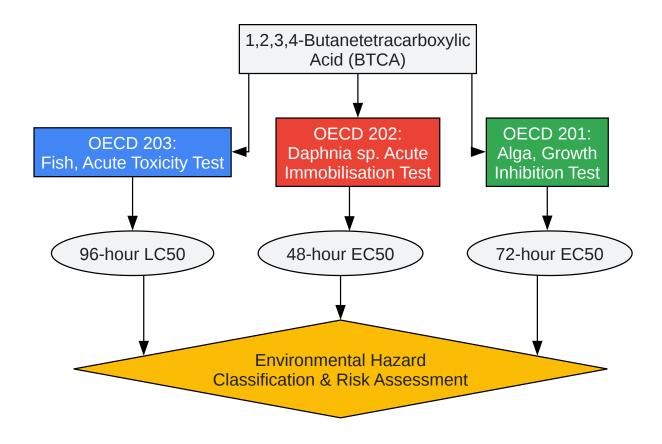
To address the data gaps in the environmental profile of **1,2,3,4-Butanetetracarboxylic acid**, standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), should be followed. Below are detailed methodologies for key ecotoxicity and biodegradability tests.

Aquatic Ecotoxicity Testing

A base set of acute aquatic toxicity tests is typically required to assess the environmental hazard of a chemical. This includes tests on representatives of three trophic levels: fish, aquatic invertebrates, and algae.

Workflow for Aquatic Ecotoxicity Assessment





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Caption: Standard workflow for assessing the acute aquatic toxicity of a chemical substance.

- 1. OECD 203: Fish, Acute Toxicity Test
- Principle: This test determines the concentration of a substance that is lethal to 50% of the test fish (LC50) over a 96-hour exposure period.
- Test Organism: Recommended species include Zebrafish (Danio rerio) or Rainbow trout (Oncorhynchus mykiss).
- Methodology:
 - Test Solutions: A series of at least five concentrations of BTCA, typically in a geometric progression, are prepared in a suitable dilution water. A control group (dilution water only) is also included.



- Exposure: Fish are introduced to the test and control vessels. A semi-static or flow-through system is recommended to maintain the concentration of the test substance.
- Duration: The exposure period is 96 hours.
- Observations: The number of dead fish in each vessel is recorded at 24, 48, 72, and 96 hours.
- Data Analysis: The LC50 and its 95% confidence limits are calculated for each observation period using appropriate statistical methods (e.g., probit analysis).
- 2. OECD 202: Daphnia sp. Acute Immobilisation Test
- Principle: This test determines the concentration of a substance that results in the immobilization of 50% of the exposed Daphnia (EC50) after 48 hours.
- Test Organism:Daphnia magna is the most commonly used species.
- Methodology:
 - Test Solutions: A range of at least five concentrations of BTCA are prepared. A control group is run in parallel.
 - Exposure: Young daphnids (less than 24 hours old) are exposed to the test solutions in static or semi-static conditions.
 - Duration: The test duration is 48 hours.
 - Observations: The number of immobilized daphnids is recorded at 24 and 48 hours.
 Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.
 - Data Analysis: The EC50 at 48 hours, along with its confidence intervals, is calculated.
- 3. OECD 201: Alga, Growth Inhibition Test
- Principle: This test measures the effect of a substance on the growth of a freshwater algal species over a 72-hour period.



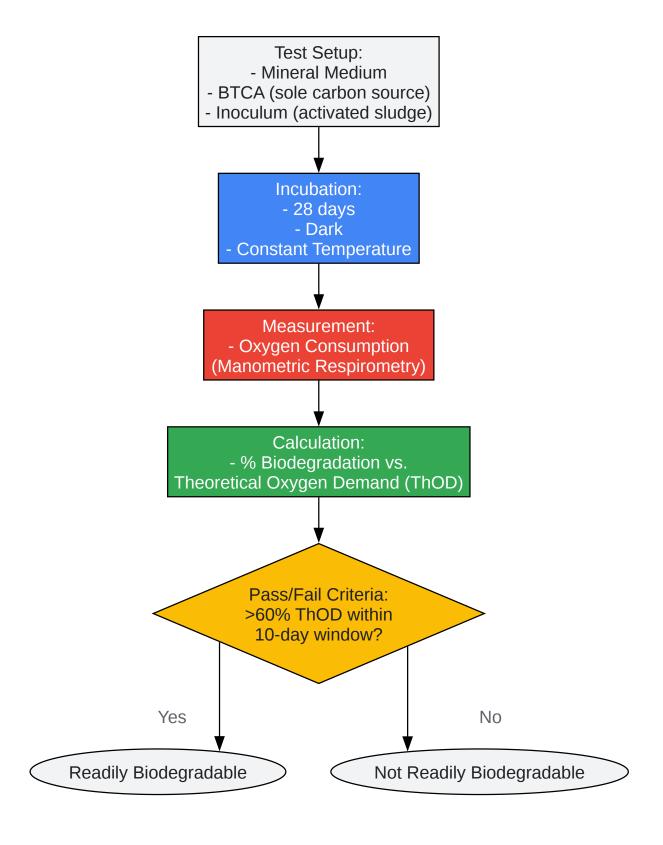
- Test Organism:Pseudokirchneriella subcapitata is a commonly used green alga.
- Methodology:
 - Test Cultures: Exponentially growing algae are exposed to a series of BTCA concentrations in a nutrient-rich medium.
 - Incubation: The cultures are incubated under constant illumination and temperature for 72 hours.
 - Measurement: Algal growth is measured at 24, 48, and 72 hours by determining cell count or another biomass surrogate (e.g., fluorescence).
 - Data Analysis: The concentration that inhibits growth by 50% (EC50) is determined by comparing the growth in the test cultures to that of the control.

Biodegradability Testing

Ready biodegradability tests are designed to assess the potential for a chemical to be rapidly and ultimately biodegraded by microorganisms in an aerobic aquatic environment.

Workflow for Ready Biodegradability Assessment (OECD 301F)





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Caption: Workflow for the OECD 301F ready biodegradability test.



- 1. OECD 301F: Manometric Respirometry Test
- Principle: This method determines the biodegradability of a substance by measuring the amount of oxygen consumed by microorganisms during the degradation process.
- Methodology:
 - Test System: A known concentration of BTCA is added as the sole source of organic carbon to a mineral medium inoculated with activated sludge from a wastewater treatment plant.
 - Incubation: The test mixture is incubated in a closed respirometer at a constant temperature in the dark for 28 days.
 - Measurement: The consumption of oxygen is measured over time using a manometer or pressure sensor. Carbon dioxide produced during respiration is trapped by a potassium hydroxide solution.
 - Data Analysis: The amount of oxygen consumed is compared to the theoretical oxygen demand (ThOD) of BTCA to calculate the percentage of biodegradation. A substance is considered readily biodegradable if it reaches at least 60% biodegradation within a 10-day window during the 28-day test period.

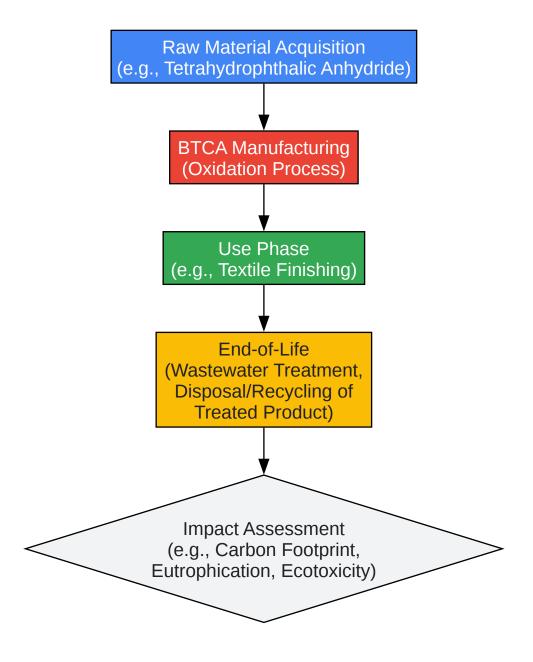
Life Cycle Assessment (LCA) Considerations

A comprehensive understanding of the environmental impact of **1,2,3,4-Butanetetracarboxylic acid** would necessitate a Life Cycle Assessment (LCA). An LCA evaluates the environmental burdens associated with a product's entire life cycle, from raw material extraction through production, use, and end-of-life.

No specific LCA studies for BTCA were identified in the public literature. However, an LCA for BTCA would involve the following stages:

Logical Relationship of a BTCA Life Cycle Assessment





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Caption: Key stages in the life cycle assessment of **1,2,3,4-Butanetetracarboxylic acid**.

A key aspect of an LCA for BTCA, particularly in its application as a formaldehyde substitute, would be a comparative analysis against the traditional formaldehyde-based resins it replaces. This would provide a clearer picture of the net environmental benefit of its use.

Conclusion



1,2,3,4-Butanetetracarboxylic acid is a commercially important chemical, widely promoted as a "green" alternative in various industrial applications. While its use as a formaldehyde-free crosslinking agent offers clear advantages in reducing exposure to a known carcinogen, a comprehensive assessment of its own intrinsic environmental impact is hampered by a significant lack of publicly available, quantitative ecotoxicity and biodegradability data. The available information suggests a low potential for persistence and bioaccumulation, but without standardized test results, a definitive conclusion on its environmental safety cannot be drawn. Future research should prioritize conducting and publishing studies according to established international guidelines to fill these critical data gaps. This will enable a more complete and transparent evaluation of the environmental footprint of this otherwise promising chemical.

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